



# Application Notes and Protocols for Bevonescein in Fluorescence-Guided Surgery

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# Introduction

**Bevonescein** (also known as ALM-488) is a novel, investigational fluorescent imaging agent designed to provide real-time, intraoperative visualization of nerves.[1][2] Comprising a short-chain amino acid peptide conjugated to a fluorescein dye, **Bevonescein** selectively binds to the extracellular matrix of nerve tissue.[3][4] This targeted binding allows surgeons to distinguish nerves from surrounding tissue with high contrast, aiming to reduce the incidence of iatrogenic nerve injury during surgical procedures.[5] Unlike some nerve-targeting agents that rely on the myelin sheath, **Bevonescein**'s mechanism allows it to label both healthy and degenerated nerve fibers.

These application notes provide detailed protocols for the use of **Bevonescein** in both preclinical and clinical research settings for fluorescence-guided surgery.

# **Mechanism of Action**

**Bevonescein**'s utility in fluorescence-guided surgery stems from its unique peptide component, which has a high affinity for the extracellular matrix of nerve tissue. Following intravenous administration, the **Bevonescein** conjugate circulates systemically and accumulates at nerve fibers. The conjugated fluorescein moiety is a well-established fluorophore that, when excited by light of a specific wavelength, emits a bright green-yellow

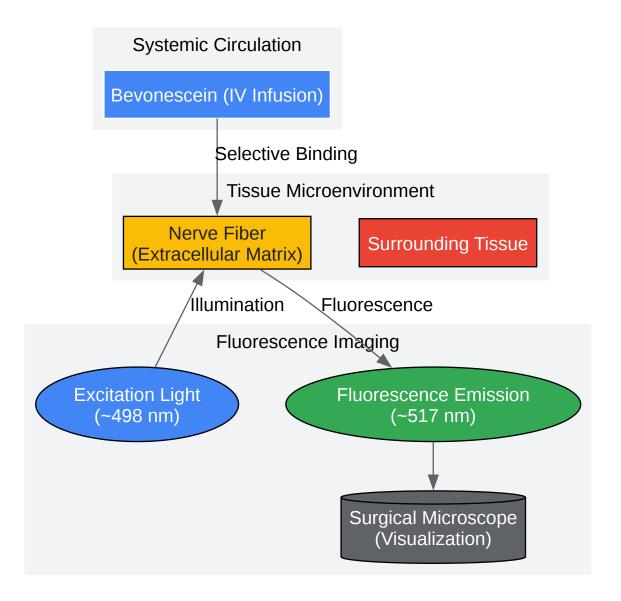




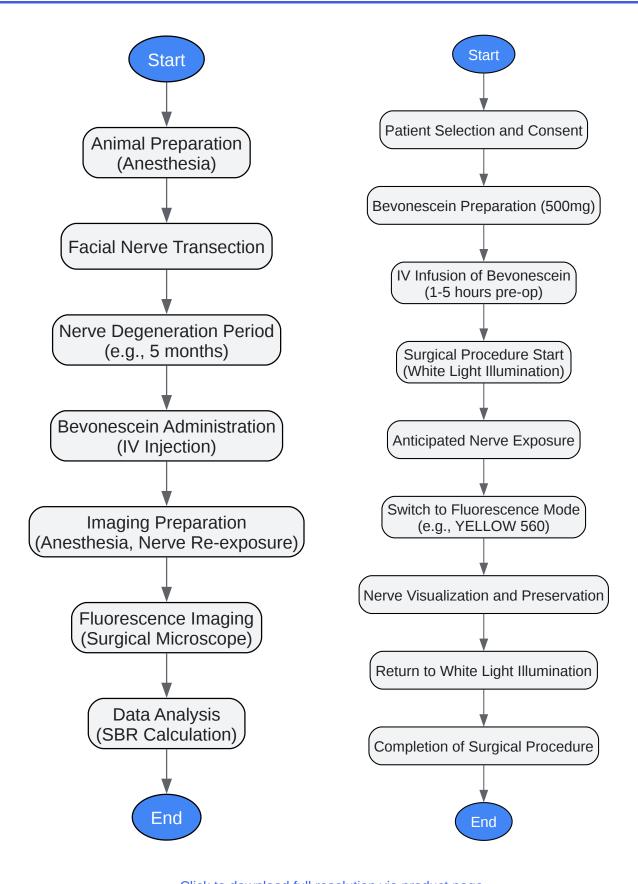


fluorescence, rendering the nerves visible under a surgical microscope equipped with an appropriate fluorescence imaging module.









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